

# Naugard XL-1 interaction with other polymer additives

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## Compound of Interest

Compound Name: Naugard XL-1

Cat. No.: B152010

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## Naugard XL-1 Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Naugard XL-1**.

## Frequently Asked Questions (FAQs)

Q1: What is **Naugard XL-1** and what is its primary function in polymer formulations?

A1: **Naugard XL-1** is a dual-function polymer additive. It acts as a primary antioxidant of the hindered phenolic type and as a metal deactivator.<sup>[1][2][3][4]</sup> Its chemical name is 2,2'-Oxamidobis [ethyl-3-(3,5-di-t-butyl-4-hydroxyphenyl) propionate].<sup>[5]</sup> Its primary role is to protect polymers, such as polyolefins (polyethylene, polypropylene) and polystyrenics, from degradation caused by heat and oxidation, particularly in the presence of metallic impurities.<sup>[1][3][4]</sup> These metallic ions can originate from residual polymerization catalysts, inorganic pigments, or mineral fillers.<sup>[1][3][4]</sup>

Q2: How does **Naugard XL-1**'s dual functionality benefit my formulation?

A2: The dual functionality of **Naugard XL-1** provides a comprehensive stabilization package. As a phenolic antioxidant, it scavenges free radicals that initiate polymer degradation, thus preserving the material's mechanical properties and extending its service life.<sup>[1]</sup> As a metal deactivator, it chelates and passivates metal ions, preventing them from accelerating the

decomposition of hydroperoxides, a key step in the oxidative degradation of polymers. This combined action is particularly beneficial in filled polymer systems or applications where contact with metal is unavoidable, such as in wire and cable insulation.[1][3]

Q3: Is **Naugard XL-1** known to cause discoloration in polymers?

A3: **Naugard XL-1** is described as a non-discoloring antioxidant.[1][3] However, like other phenolic antioxidants, it can be susceptible to "pinkening" or yellowing under certain conditions. This is often not a result of the additive itself but its interaction with environmental factors like oxides of nitrogen (NO<sub>x</sub>) and sulfur (SO<sub>x</sub>), which can be present in storage or processing environments, especially from gas-fired heaters or vehicle exhaust. The discoloration is a result of the formation of colored quinone-type structures.

Q4: Can **Naugard XL-1** be used in combination with other antioxidants?

A4: Yes, **Naugard XL-1** is known to be synergistic with other types of antioxidants, particularly secondary antioxidants like phosphites and thioethers.[1] Phosphites are effective at decomposing hydroperoxides during high-temperature processing, while **Naugard XL-1** provides long-term thermal stability. This combination can offer a more robust stabilization package than either additive used alone.

Q5: What is the recommended loading level for **Naugard XL-1**?

A5: The optimal loading level of **Naugard XL-1** depends on the specific polymer, the processing conditions, the end-use application, and the presence of other additives. It is always recommended to perform experimental trials to determine the most effective and economical concentration for your specific formulation.

## Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Yellowing or "Pinking" of the Polymer	Interaction of the phenolic antioxidant with NOx or SOx from the environment (e.g., gas-fired forklifts, heaters).	- Store resin and finished parts in a clean, controlled environment. - Use electric-powered vehicles in production and storage areas. - Wrap pallets of finished goods in protective film. - Consider incorporating a phosphite co-stabilizer, which can help mitigate color formation.
Interaction with other additives, such as certain Hindered Amine Light Stabilizers (HALS).	- Review the entire additive package. Some combinations of phenolic antioxidants and HALS can lead to color development. - Conduct compatibility studies with different HALS grades.	
Poor Long-Term Heat Aging Performance	Insufficient loading level of Naugard XL-1.	- Increase the concentration of Naugard XL-1 in incremental steps and re-evaluate the long-term heat aging performance.
Antagonistic interaction with other additives.	- While synergistic with many additives, unforeseen antagonistic effects can occur. Evaluate the performance of Naugard XL-1 in the absence of other additives to establish a baseline. Then, introduce other additives one by one to identify any negative interactions.	
Presence of highly active metal contaminants.	- Ensure the metal deactivation capacity of the formulation is sufficient for the level of metal contamination. An increased	

loading of Naugard XL-1 may be necessary.

Reduced Processing Stability  
(e.g., increased melt flow index)

Insufficient antioxidant protection during high-temperature processing.

- Combine Naugard XL-1 with a secondary antioxidant, such as a phosphite (e.g., Naugard P), which is highly effective at protecting the polymer during melt processing.[6]

Blooming or Exudation on the Polymer Surface

The concentration of Naugard XL-1 exceeds its solubility limit in the polymer matrix.

- Reduce the loading level of Naugard XL-1. - Ensure thorough and uniform dispersion of the additive during compounding.

## Data Presentation

### Performance of Naugard XL-1 in Polyethylene Pipe Formulations

The following table summarizes performance data for **Naugard XL-1** in various polyethylene formulations, highlighting its role in improving resistance to chlorinated water. Data is adapted from patent literature (WO2005056657A2) for illustrative purposes.[7]

Formulation ID	Base Resin	Metal Deactivator (MD)	Other Antioxidants (AO)	Failure Time (hours) in Chlorinated Water
1	Ethylene/octene resin (Density: 0.941 g/cc, MFI: 0.85 g/10 min)	Naugard™ XL1	Irganox™ 1330, Chimassorb™ 944, Irgafos™ 168	>1000
3	Ethylene/octene resin (Density: 0.941 g/cc, MFI: 0.85 g/10 min)	Naugard™ XL1	Irganox™ 1330, Chimassorb™ 944	>1000
4	Ethylene/octene resin (Density: 0.941 g/cc, MFI: 0.85 g/10 min)	Naugard™ XL1	Irganox™ 1010, Chimassorb™ 944, Irgafos™ 168	>1000
6	Ethylene/octene resin (Density: 0.941 g/cc, MFI: 0.85 g/10 min)	Naugard™ XL1	Irganox™ 1076, Chimassorb™ 944	>1000
8	Ethylene/octene resin (Density: 0.941 g/cc, MFI: 0.85 g/10 min)	Naugard™ XL1	Irganox™ 1010, Chimassorb™ 944	>1000
9	Polyethylene resin (Density: 0.933 g/cc, MFI: 0.7 g/10 min)	Naugard™ XL1	Irganox™ 1330, Chimassorb™ 944, Irgafos™ 168	>1000

## Experimental Protocols

### Protocol 1: Evaluation of Thermal Stability using Oxidative Induction Time (OIT)

Objective: To determine the effectiveness of **Naugard XL-1**, alone and in combination with other antioxidants, in preventing the thermo-oxidative degradation of a polymer.

Apparatus: Differential Scanning Calorimeter (DSC).

Methodology:

- Sample Preparation:
  - Prepare polymer formulations with varying concentrations of **Naugard XL-1** and other additives (e.g., a phosphite stabilizer). A control sample with no antioxidant should also be prepared.
  - Ensure homogeneous mixing of the additives into the polymer powder or pellets.
  - Prepare small, uniform samples (5-10 mg) for DSC analysis.
- DSC Analysis:
  - Place the sample in an aluminum DSC pan.
  - Heat the sample to a temperature above its melting point (e.g., 200°C for polyethylene) under a nitrogen atmosphere.
  - Once the temperature has stabilized, switch the purge gas from nitrogen to oxygen at a constant flow rate.
  - Record the time until the onset of the exothermic oxidation peak. This is the Oxidative Induction Time (OIT).<sup>[8][9]</sup>
- Data Analysis:
  - Compare the OIT values for the different formulations. A longer OIT indicates greater thermal stability.
  - Plot OIT as a function of **Naugard XL-1** concentration to determine the optimal loading level.

- Evaluate any synergistic effects by comparing the OIT of formulations containing **Naugard XL-1** alone versus those with a combination of antioxidants.

## Protocol 2: Assessment of Color Stability

Objective: To evaluate the potential for discoloration of a polymer formulation containing **Naugard XL-1**, particularly in combination with other additives like HALS.

Apparatus:

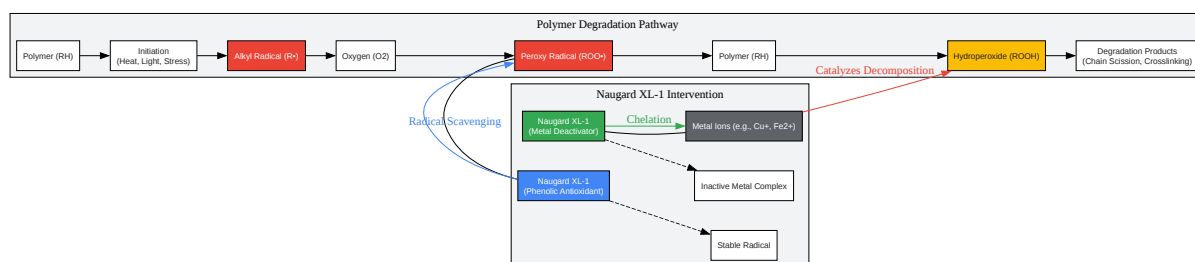
- Colorimeter or spectrophotometer capable of measuring CIE Lab\* values.
- Forced-air oven.
- (Optional) NOx exposure chamber.

Methodology:

- Sample Preparation:
  - Prepare polymer plaques or films of a consistent thickness containing **Naugard XL-1** and the other additives of interest. A control sample without additives and a sample with only **Naugard XL-1** should be included.
- Initial Color Measurement:
  - Measure the initial L, a, and b\* values of the samples. The b\* value is a key indicator of yellowness. The Yellowness Index (YI) can also be calculated.
- Accelerated Aging:
  - Thermal Aging: Place the samples in a forced-air oven at an elevated temperature (e.g., 110°C) for a specified period.
  - (Optional) NOx Exposure: Expose the samples to a controlled atmosphere containing oxides of nitrogen.
- Final Color Measurement:

- After the aging period, allow the samples to cool to room temperature.
- Remeasure the L, a, and b\* values.
- Data Analysis:
  - Calculate the change in b\* ( $\Delta b^*$ ) or the change in Yellowness Index ( $\Delta YI$ ). A larger positive value indicates a greater degree of yellowing.
  - Compare the color change across the different formulations to identify any interactions between **Naugard XL-1** and other additives that may contribute to discoloration.

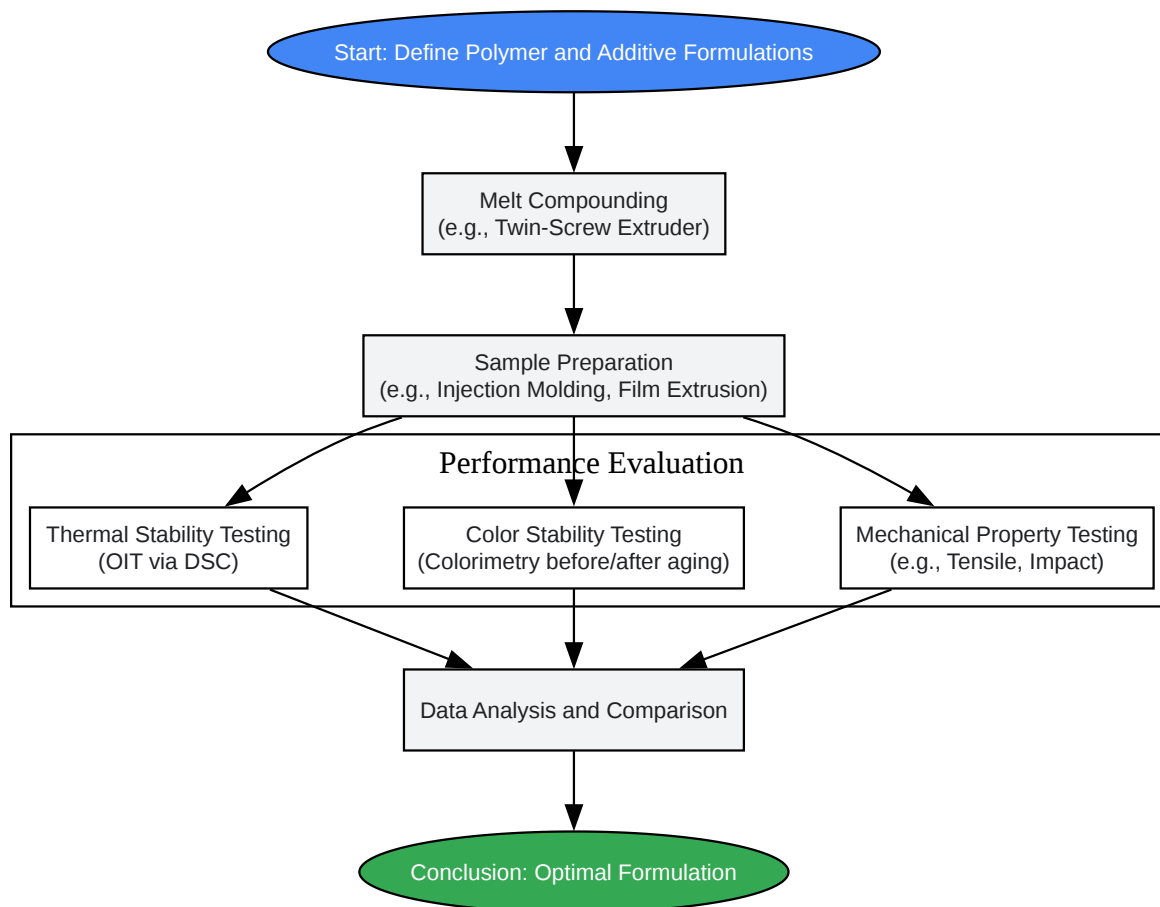
## Visualizations



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Caption: Dual antioxidant and metal deactivator mechanism of **Naugard XL-1**.





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Caption: Workflow for evaluating **Naugard XL-1** performance in polymer formulations.

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